

An In-depth Technical Guide to Understanding Ternary Complex Formation in PROTACs

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For researchers, scientists, and drug development professionals venturing into the innovative field of targeted protein degradation (TPD), a deep understanding of the core mechanism of Proteolysis Targeting Chimeras (PROTACs) is paramount. Central to this mechanism is the formation of a transient, yet pivotal, ternary complex composed of the PROTAC molecule, the target protein of interest (POI), and an E3 ubiquitin ligase.^{[1][2][3]} The stability, kinetics, and structural arrangement of this complex are critical determinants of the efficiency and selectivity of protein degradation.^{[4][5]} This guide provides a comprehensive technical overview of the principles governing ternary complex formation, details key experimental protocols for its characterization, and presents insights into the interpretation of resulting data.

The Central Role of the Ternary Complex in PROTAC MoA

PROTACs are heterobifunctional molecules that act as a molecular bridge, bringing a specific POI into close proximity with an E3 ubiquitin ligase.^{[6][7][8]} This induced proximity within the ternary complex facilitates the transfer of ubiquitin from the E3 ligase to the POI, marking it for degradation by the cell's proteasome.^{[3][9]} The formation of this ternary complex is the foundational step in the catalytic cycle of a PROTAC.^{[6][10]}

The process is not merely about bringing two proteins together; the nature of the ternary complex itself dictates the downstream biological outcome. Factors such as the conformation of the complex, the relative orientation of the POI and E3 ligase, and the exposure of lysine residues on the POI for ubiquitination are all influenced by the specific PROTAC and the interacting proteins.[\[11\]](#)

Cooperativity: The Key to Ternary Complex Stability

A critical concept in understanding ternary complex formation is cooperativity (α).[\[12\]](#)[\[13\]](#)[\[14\]](#) Cooperativity is a measure of how the binding of one protein to the PROTAC influences the binding of the second protein.[\[15\]](#)[\[16\]](#)

- Positive Cooperativity ($\alpha > 1$): The binding of the first protein enhances the affinity for the second, leading to a more stable ternary complex.[\[13\]](#)[\[15\]](#) This is often the result of favorable new protein-protein interactions (PPIs) formed at the interface within the complex.[\[12\]](#)[\[15\]](#)
- Negative Cooperativity ($\alpha < 1$): The binding of the first protein decreases the affinity for the second, resulting in a less stable complex.[\[13\]](#)[\[15\]](#)
- No Cooperativity ($\alpha = 1$): The binding events are independent of each other.[\[13\]](#)

A high degree of positive cooperativity is often a desirable feature in a PROTAC, as it can lead to the formation of a stable and productive ternary complex, even if the binary affinities of the PROTAC for the individual proteins are modest.[\[15\]](#)

Structural and Mechanistic Features of Ternary Complexes

The three-dimensional structure of the ternary complex provides invaluable insights into the molecular basis of PROTAC activity.[\[1\]](#)[\[2\]](#) X-ray crystallography and, more recently, cryo-electron microscopy (cryo-EM) have been instrumental in revealing the atomic details of these interactions.[\[2\]](#)[\[17\]](#) These structures have shown that the PROTAC does not simply act as a passive linker but can induce significant conformational changes in both the POI and the E3 ligase to facilitate favorable interactions.[\[18\]](#)

The linker connecting the two warheads of the PROTAC plays a crucial role in determining the geometry of the ternary complex.[\[14\]](#) The length, rigidity, and chemical composition of the linker

can influence the relative orientation of the POI and E3 ligase, affecting both cooperativity and the efficiency of ubiquitination.[14][19]

The "Hook Effect"

A phenomenon often observed in PROTAC-mediated degradation is the "hook effect," where the degradation efficiency decreases at high PROTAC concentrations.[1][5] This occurs because at excessive concentrations, the PROTAC can form binary complexes with either the POI or the E3 ligase, which are then unable to form the productive ternary complex.[5][20] Understanding the concentration-dependent behavior of a PROTAC is therefore critical for its preclinical development.

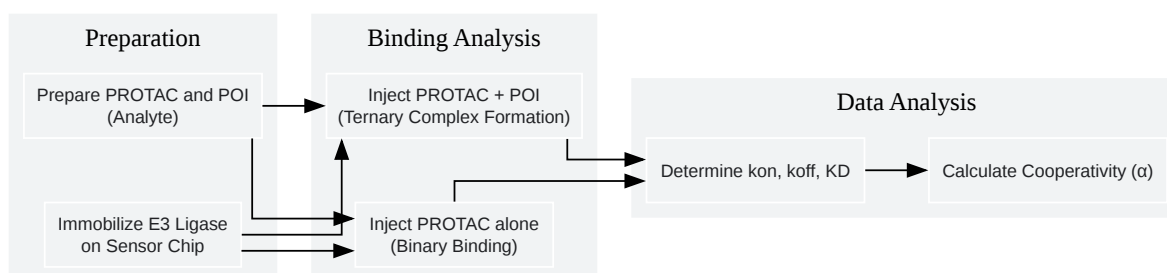
Biophysical Assays for In Vitro Characterization

A variety of biophysical techniques are employed to quantify the formation and stability of the ternary complex in a purified, in vitro setting.[2][21][22] These assays are essential for determining binding affinities, kinetics, and thermodynamics, which are crucial for establishing structure-activity relationships (SAR) and guiding the rational design of PROTACs.[17]

Surface Plasmon Resonance (SPR)

SPR is a powerful, label-free technique for real-time monitoring of biomolecular interactions.[4][14] It can be used to determine the kinetics (on- and off-rates) and affinity of binary and ternary complex formation.[23]

Representative SPR Workflow for Ternary Complex Analysis



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Caption: SPR experimental workflow for cooperativity measurement.[14]

Isothermal Titration Calorimetry (ITC)

ITC is the gold standard for measuring the thermodynamics of binding interactions.[21] It directly measures the heat released or absorbed during a binding event, allowing for the determination of the binding affinity (KD), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS) of the interaction.[2][24] ITC is particularly valuable for accurately determining the cooperativity of ternary complex formation.[23]

Step-by-Step ITC Protocol for Cooperativity Determination

- Preparation:
 - Thoroughly dialyze all proteins into the same buffer to minimize buffer mismatch effects.
 - Accurately determine the concentrations of the proteins and the PROTAC.
- Binary Titrations:
 - Titrate the PROTAC into the POI solution to determine the binary binding affinity (KD1).
 - Titrate the PROTAC into the E3 ligase solution to determine the second binary binding affinity (KD2).
- Ternary Titration:
 - Prepare a solution of the POI and the PROTAC at a concentration that ensures the formation of the binary complex.
 - Titrate this binary complex solution into the E3 ligase solution.
- Data Analysis:
 - Fit the binding isotherms from each titration to appropriate binding models to obtain the thermodynamic parameters.

- Calculate the cooperativity factor (α) using the determined binding affinities.

Fluorescence-Based Assays

Fluorescence Resonance Energy Transfer (FRET) and Fluorescence Polarization (FP) are sensitive techniques that can be used to study ternary complex formation in a high-throughput format.[\[2\]](#)[\[17\]](#)

- FRET: Measures the energy transfer between two fluorophores, a donor and an acceptor, when they are in close proximity. By labeling the POI and the E3 ligase with a FRET pair, the formation of the ternary complex can be monitored by an increase in the FRET signal.
- FP: Measures the change in the polarization of fluorescent light emitted by a labeled molecule upon binding to a larger partner.[\[17\]](#)[\[24\]](#) A fluorescently labeled PROTAC or a competitive ligand can be used to monitor the formation of the ternary complex.[\[17\]](#)

Other Biophysical Techniques

- AlphaLISA (Amplified Luminescent Proximity Homogeneous Assay): A bead-based assay that measures the proximity of two molecules.[\[4\]](#)[\[20\]](#) It is a highly sensitive and high-throughput method for detecting ternary complex formation.[\[5\]](#)
- Biolayer Interferometry (BLI): Similar to SPR, BLI is a label-free optical biosensing technique that measures changes in the interference pattern of white light reflected from the surface of a biosensor tip.[\[21\]](#)[\[22\]](#)
- Mass Photometry (MP): A single-molecule technique that measures the mass of molecules in solution, allowing for the direct detection and quantification of binary and ternary complexes.[\[4\]](#)

Technique	Information Obtained	Advantages	Considerations
SPR	Kinetics (kon, koff), Affinity (KD)	Real-time, label-free	Requires protein immobilization
ITC	Thermodynamics (ΔH , ΔS), Affinity (KD), Stoichiometry (n)	Gold standard for thermodynamics, label-free	Requires large amounts of pure protein
FRET	Proximity, relative affinity	High-throughput, sensitive	Requires protein labeling
FP	Affinity (KD)	High-throughput, solution-based	Requires fluorescent label, potential for interference
AlphaLISA	Proximity, relative affinity	High-throughput, highly sensitive	Bead-based, potential for non-specific binding

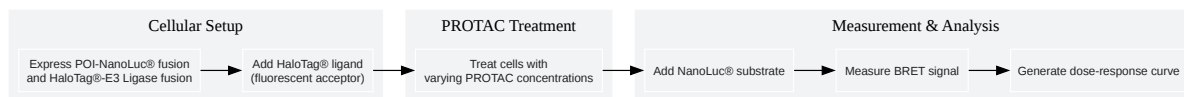
Cellular Assays for In-Cellulo Characterization

While in vitro biophysical assays provide fundamental information about the molecular interactions, it is crucial to confirm and characterize ternary complex formation within the complex environment of a living cell.[\[6\]](#)[\[10\]](#) Cellular context can significantly influence PROTAC activity.[\[6\]](#)[\[25\]](#)

NanoBRET™ and BRET-based Assays

Bioluminescence Resonance Energy Transfer (BRET) is a powerful technology for monitoring protein-protein interactions in live cells.[\[4\]](#)[\[8\]](#) The NanoBRET™ system, utilizing the bright NanoLuc® luciferase, is particularly well-suited for studying PROTAC-induced ternary complex formation.[\[4\]](#)[\[6\]](#)[\[25\]](#)

NanoBRET™ Ternary Complex Assay Workflow



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Caption: Workflow for a NanoBRET™ ternary complex assay.

HiBiT Lytic Detection System

The HiBiT system is a powerful tool for quantifying protein levels and can be adapted to study ternary complex formation. By tagging the POI with the small 11-amino-acid HiBiT peptide and the E3 ligase with the complementary LgBiT subunit, the formation of the ternary complex brings the two subunits together, reconstituting a functional NanoLuc® luciferase and generating a luminescent signal.[26]

Computational Modeling of Ternary Complexes

In recent years, computational modeling has emerged as a valuable tool to predict and rationalize the structure and stability of PROTAC-induced ternary complexes.[27][28][29] Molecular docking and molecular dynamics (MD) simulations can provide insights into the preferred binding modes of the PROTAC and the key interactions that stabilize the ternary complex.[30][31][32] These in silico methods can aid in the design of new PROTACs with improved properties and help interpret experimental data.[7][33]

Conclusion: An Integrated Approach to Understanding Ternary Complexes

A comprehensive understanding of ternary complex formation is essential for the successful development of novel PROTAC-based therapeutics. No single technique can provide a complete picture. Therefore, an integrated approach that combines in vitro biophysical characterization, in-cellulo validation, and in silico modeling is crucial. By carefully dissecting the thermodynamics, kinetics, and structural biology of the ternary complex, researchers can

gain the necessary insights to rationally design and optimize the next generation of highly effective and selective protein degraders.

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